

# Safe Disposal of 2-bromo-N-methyl-N-phenylacetamide: A Procedural Guide

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## Compound of Interest

Compound Name: 2-bromo-N-methyl-N-phenylacetamide

Cat. No.: B1328926

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This document provides comprehensive guidance on the proper disposal procedures for **2-bromo-N-methyl-N-phenylacetamide**, ensuring the safety of laboratory personnel and compliance with environmental regulations. As a halogenated organic compound, this substance requires disposal as hazardous waste.

## Immediate Safety and Disposal Protocol

The primary and mandatory route for the disposal of **2-bromo-N-methyl-N-phenylacetamide** is through your institution's Environmental Health and Safety (EHS) office for collection and subsequent disposal by a licensed hazardous waste contractor.<sup>[1]</sup> On-site treatment of this chemical is not recommended.

Key Hazard Information:

**2-bromo-N-methyl-N-phenylacetamide** is classified as acutely toxic if swallowed and must be handled with care.<sup>[2]</sup> Adherence to safety protocols is critical during handling and disposal.

Identifier	Information
Chemical Name	2-bromo-N-methyl-N-phenylacetamide
CAS Number	29182-97-6
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrNO
Physical Form	Solid
GHS Pictogram	GHS06 (Skull and Crossbones)
Signal Word	Danger[2]
Hazard Class	Acute Toxicity 3 (Oral)[2]
Hazard Statement	H301: Toxic if swallowed[2]
Precautionary Statement	P501: Dispose of contents/container to an approved waste disposal plant[2][3][4][5][6][7]
Waste Classification	Halogenated Organic Hazardous Waste[8]

## Experimental Protocols: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe segregation, collection, storage, and disposal of **2-bromo-N-methyl-N-phenylacetamide** waste.

### 1. Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure you are wearing appropriate PPE:

- Gloves: Double nitrile or Viton gloves.
- Eye Protection: Chemical splash goggles.
- Protective Clothing: A fully-buttoned lab coat.[3]

### 2. Waste Segregation and Collection

Proper segregation is crucial to prevent dangerous reactions and ensure compliant disposal.

- Identify as Halogenated Waste: As a brominated organic compound, **2-bromo-N-methyl-N-phenylacetamide** must be categorized as halogenated organic waste.[8]
- Designated Waste Container: Collect all waste containing this chemical in a dedicated, leak-proof container made of a compatible material such as polyethylene.
- Avoid Mixing:
  - Do NOT mix with non-halogenated organic waste. Keeping these waste streams separate can reduce disposal costs.[9][10]
  - Do NOT mix with incompatible materials such as acids, bases, metals, or oxidizing agents in the same waste container.[11]
- Container Management: Keep the waste container securely closed except when adding waste.[9][12]

### 3. Labeling

Accurate labeling of waste containers is a critical safety and regulatory requirement.

- Affix a "Hazardous Waste" Tag: As soon as the first drop of waste is added, the container must be labeled with a university or company-approved hazardous waste tag.[9][12]
- Complete Chemical Name: Clearly write the full chemical name, "**2-bromo-N-methyl-N-phenylacetamide**," on the label. Do not use abbreviations or chemical formulas.[12]
- Identify Constituents: List all chemical constituents and their approximate percentages on the tag.[9]
- Hazard Identification: Check the applicable hazard boxes on the tag (e.g., Toxic).[9]

### 4. Storage

Safe interim storage of the waste container is essential to prevent accidents.

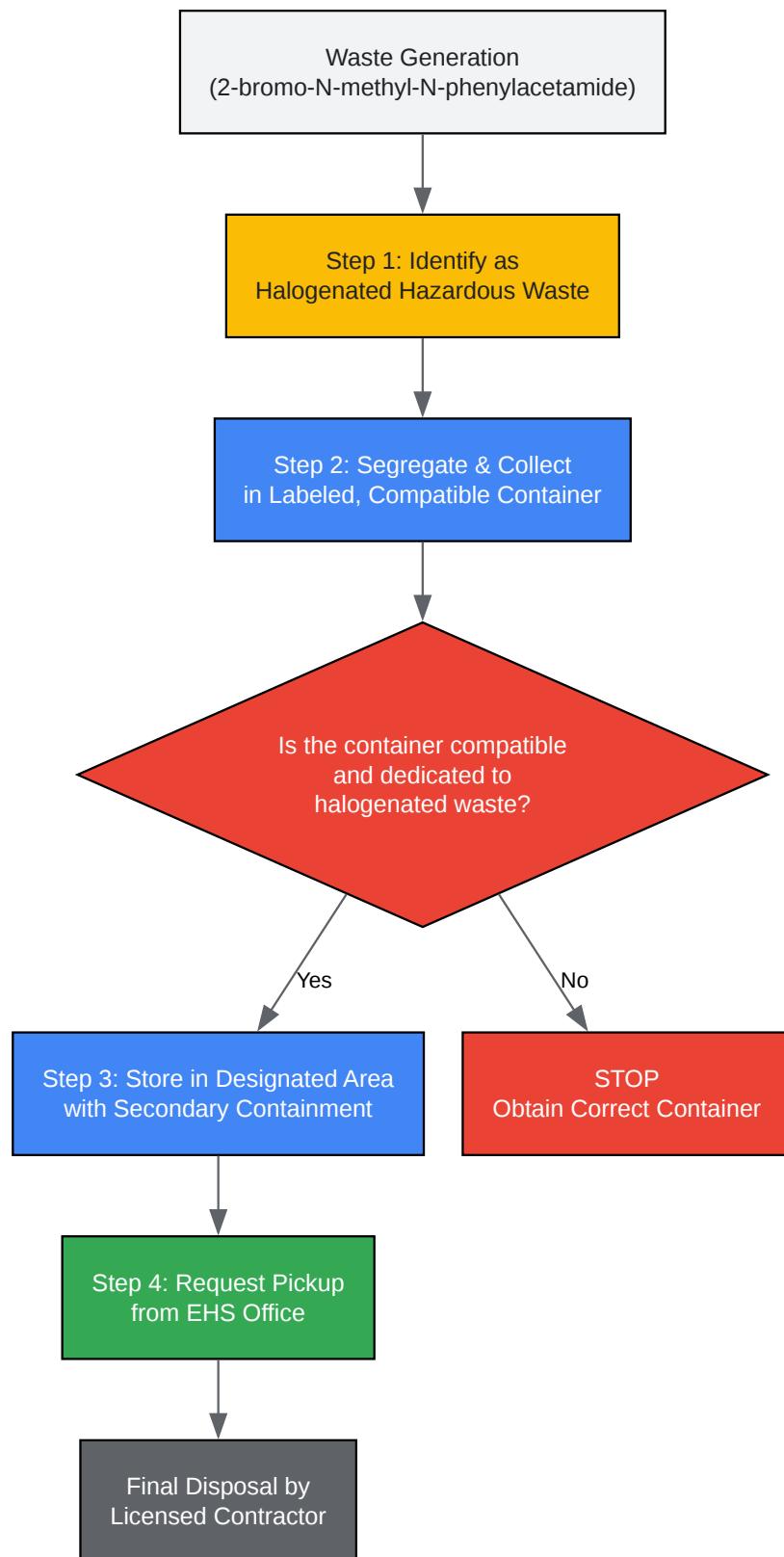
- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[9]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.[11][9]
- Ventilation: Store containers in a cool, dry, and well-ventilated area, such as under a fume hood designed for chemical storage.
- Visibility: Ensure the hazardous waste tag is clearly visible at all times.[9]

## 5. Request for Disposal

- Contact EHS: Once the container is three-quarters full, or as per your institution's policy, request a waste collection from your Environmental Health and Safety (EHS) department.[9]
- Final Disposal Method: The waste will be handled by a licensed contractor for disposal, typically via controlled incineration at a regulated hazardous waste facility.[8][13]
- Prohibition: Never dispose of **2-bromo-N-methyl-N-phenylacetamide** or any halogenated solvent down the drain.[11]

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **2-bromo-N-methyl-N-phenylacetamide**.



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Caption: Disposal workflow for **2-bromo-N-methyl-N-phenylacetamide**.

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